

Safeguarding Your Research: A Comprehensive Guide to Handling Terevalefim

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Compound of Interest

Compound Name: Terevalefim

Cat. No.: B10759912

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for the handling of **Terevalefim** (ANG-3777), a c-Met receptor activator. Adherence to these protocols is critical for minimizing risk and ensuring the integrity of your research.

Immediate Safety and Handling Protocols

Terevalefim is a small molecule hepatocyte growth factor (HGF) mimetic intended for research use only.^{[1][2]} While specific hazard information is detailed in the Safety Data Sheet (SDS), general safe handling practices for chemical compounds of this nature should always be followed.

Personal Protective Equipment (PPE)

Proper personal protective equipment is the first line of defense against accidental exposure. The following PPE is mandatory when handling **Terevalefim**:

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Must be worn at all times to protect against splashes.
Hand Protection	Chemical-resistant gloves	Nitrile or latex gloves are recommended.
Body Protection	Laboratory Coat	A standard lab coat should be worn to protect against contamination of personal clothing.
Respiratory Protection	Fume Hood	All handling of the solid compound and preparation of solutions should be conducted in a certified chemical fume hood to avoid inhalation of dust or aerosols.

Operational Plan: Step-by-Step Handling

- Preparation: Before handling, ensure the work area, particularly the chemical fume hood, is clean and uncluttered. Have all necessary equipment and reagents readily available.
- Weighing: When weighing the solid form of **Terevalefim**, use a dedicated, clean spatula and weighing boat inside the fume hood to prevent dispersal of the powder.
- Solubilization: **Terevalefim** is soluble in DMSO.^[2] When preparing stock solutions, slowly add the solvent to the solid to avoid splashing. If precipitation occurs, gentle heating and/or sonication can be used to aid dissolution.^[1]
- Storage: **Terevalefim** as a solid should be stored at -20°C for long-term use.^[1] Stock solutions in DMSO should be stored at -80°C for up to 6 months or -20°C for up to 1 month. To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes.

- **Spill Management:** In case of a spill, immediately alert others in the vicinity. Wearing appropriate PPE, contain the spill with an inert absorbent material. Clean the area thoroughly with a suitable decontamination agent. All cleanup materials should be disposed of as hazardous waste.

Disposal Plan

All waste materials contaminated with **Terevalefim**, including empty vials, pipette tips, and absorbent materials from spills, must be treated as hazardous chemical waste.

- **Segregation:** Do not mix **Terevalefim** waste with other waste streams.
- **Containment:** Place all contaminated solid and liquid waste into a clearly labeled, sealed, and leak-proof hazardous waste container.
- **Disposal:** Arrange for the disposal of the hazardous waste through your institution's environmental health and safety (EHS) office, following all local, state, and federal regulations. Do not dispose of **Terevalefim** down the drain or in the regular trash.

Experimental Protocols and Data

Terevalefim selectively activates the c-Met receptor, a receptor tyrosine kinase. This activation triggers downstream signaling pathways involved in cell proliferation, survival, and migration.

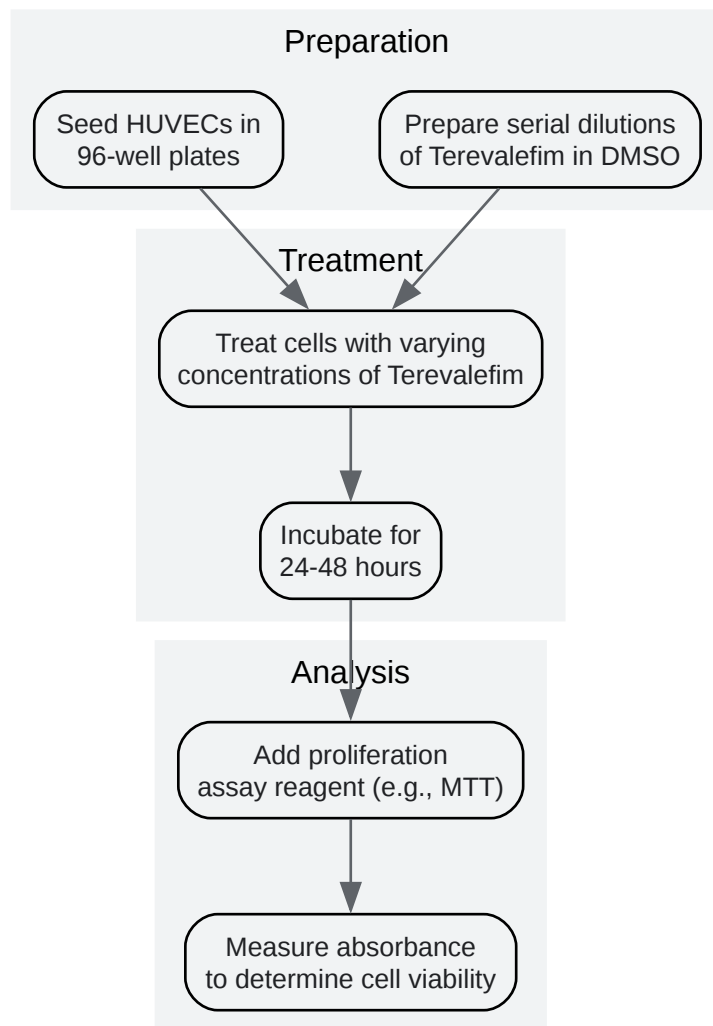
Quantitative Data Summary

Parameter	Value	Cell Line/Model	Source
Molecular Weight	176.24 g/mol	N/A	
Chemical Formula	C ₉ H ₈ N ₂ S	N/A	
Purity	≥99.0%	N/A	
Solubility in DMSO	35 mg/mL (198.59 mM)	N/A	
Effective Concentration	0.44, 1.78, and 7.1 μM	Human Umbilical Vein Epithelial Cells (HUVECs)	
Incubation Time	24 to 48 hours	Human Umbilical Vein Epithelial Cells (HUVECs)	
Animal Model Dosage	40 mg/kg (IP injection)	SD rats	

Key Experimental Workflow: Cell-Based Assay

This generalized workflow outlines the steps for assessing the effect of **Terevalefim** on cell proliferation.

Experimental Workflow: Terevalefim Cell Proliferation Assay

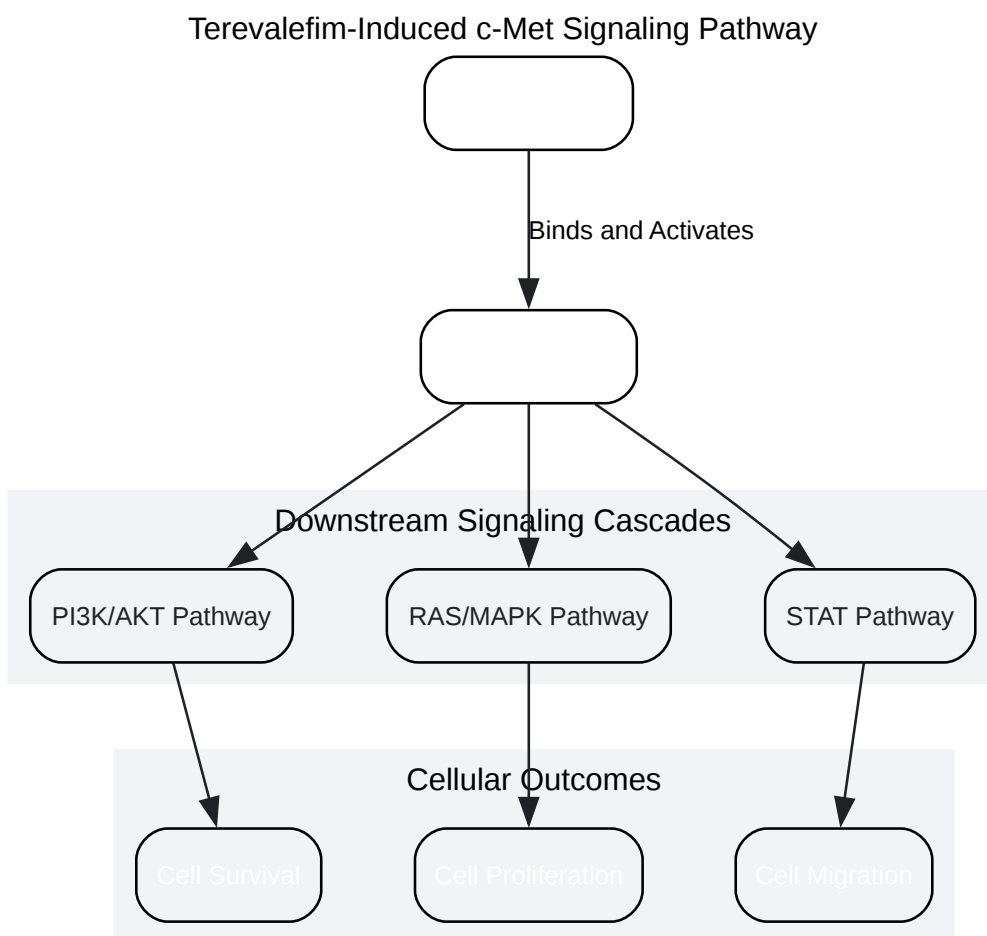


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Caption: A typical workflow for evaluating the impact of **Terevalefim** on cell proliferation.

Signaling Pathway

Terevalefim acts as a mimetic of Hepatocyte Growth Factor (HGF), the natural ligand for the c-Met receptor. Upon binding, **Terevalefim** induces the dimerization and autophosphorylation of c-Met, initiating a cascade of intracellular signaling events.



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Caption: Simplified diagram of the c-Met signaling pathway activated by **Terevalefim**.

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References

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